

Technical Assessment: TP-472N Cross-Reactivity & TP-472 Selectivity Profile

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Compound of Interest

Compound Name: TP 472N
Cat. No.: B1573844

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Executive Summary: The TP-472 Chemical Probe System

TP-472 is a potent, selective chemical probe designed to inhibit the bromodomains of BRD9 (Bromodomain-containing protein 9) and BRD7. It serves as a critical tool for dissecting the function of the BAF (SWI/SNF) chromatin remodeling complex, specifically the ncBAF (non-canonical) and PBAF (polybromo-associated) sub-complexes.

TP-472N is the obligatory negative control compound. Structurally analogous to TP-472, it is engineered to be inert against BRD9/7 while maintaining similar physicochemical properties.

Critical Distinction: The utility of this probe system relies on the differential activity between the active probe (TP-472) and the negative control (TP-472N).

- TP-472: High affinity for BRD9/7.
- TP-472N: No significant affinity for BRD9/7 or other bromodomain family members (BETs).

Selectivity Profile & Cross-Reactivity Analysis[1]

The primary challenge in bromodomain chemical biology is avoiding "pan-BET" inhibition (e.g., BRD4), which causes dominant phenotypic effects that mask specific BRD9/7 biology.

Quantitative Binding Affinity (BROMOscan / ITC Data)

The following data summarizes the selectivity profile of the TP-472 system compared to the BET-family off-targets.

Compound	Target (BRD9)	Target (BRD7)	Off-Target (BRD4-BD1)	Off-Target (BRD4-BD2)	Selectivity (BRD9 vs BRD4)
TP-472 (Active)	33 nM	~100-300 nM	> 10,000 nM	> 10,000 nM	> 300-fold
TP-472N (Control)	> 20,000 nM	> 20,000 nM	> 20,000 nM	> 20,000 nM	Inert
I-BRD9 (Alternative)	~50 nM	~2000 nM	~200 nM	~1500 nM	~4-fold (Poor)
BI-7273 (Alternative)	19 nM	117 nM	> 10,000 nM	> 10,000 nM	> 500-fold

Key Insight: TP-472N is functionally inert. It displays no significant cross-reactivity with the BET family (BRD2, BRD3, BRD4) at concentrations typically used in cellular assays (1–5 μ M). This inertness validates that any phenotypic effect observed with TP-472 is driven by BRD9/7 inhibition, not general toxicity or scaffold-based off-target effects.

Structural Basis of Selectivity

The selectivity of TP-472 over BET bromodomains is achieved through specific interactions with the Phe44 and Val49 residues in the BRD9 binding pocket (or equivalent in BRD7), which differ from the residues found in the BET family. TP-472N usually incorporates a steric clash or removes a critical hydrogen bond donor/acceptor (often a methyl group modification or nitrogen substitution) that abolishes binding to the acetyl-lysine pocket.

Comparative Analysis: TP-472 vs. Alternatives

When designing experiments, selecting the correct probe is vital.^[1] While TP-472 is excellent, understanding its position relative to other inhibitors ensures robust data.

TP-472 vs. I-BRD9^[3]

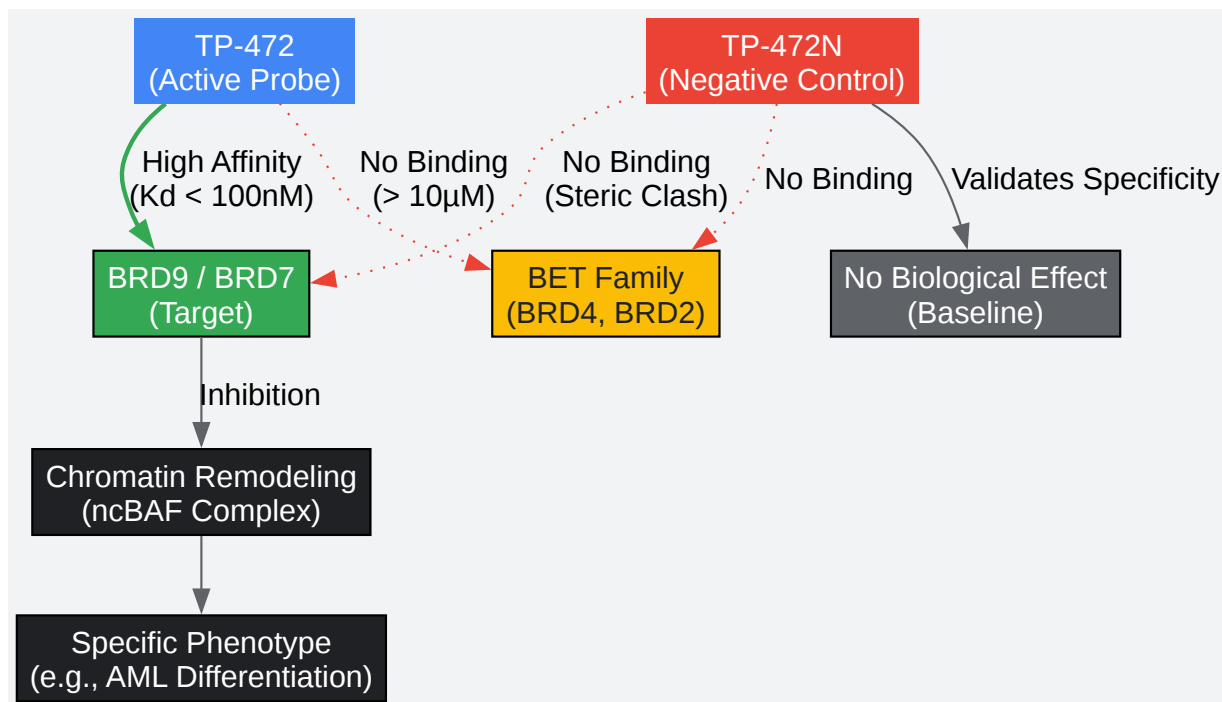
- I-BRD9: One of the first generated probes.^[2] However, it suffers from moderate cross-reactivity with BRD4. At concentrations >1 μM , I-BRD9 can inhibit BET proteins, leading to c-MYC downregulation (a BRD4 effect), which confounds BRD9-specific data.
- TP-472 Advantage: Superior selectivity window. You can dose TP-472 at 1-2 μM without hitting BRD4.

TP-472 vs. BI-7273^{[1][4]}

- BI-7273: Highly potent and selective (Boehringer Ingelheim probe).
- Comparison: TP-472 and BI-7273 are comparable "best-in-class" probes. SGC recommends using two chemically distinct probes (e.g., TP-472 and BI-7273) to rigorously validate a phenotype. If both probes produce the same result, and TP-472N does not, the target validation is considered "Gold Standard."

Visualizing the Mechanism & Workflow Selectivity & Mechanism of Action

The following diagram illustrates the differential binding logic of the TP-472/TP-472N system.



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Caption: Differential binding profile of the TP-472 system. TP-472 engages BRD9/7 to drive phenotype; TP-472N remains inert, confirming on-target specificity.

Experimental Protocol: Validating Target Engagement

To confirm TP-472N inertness and TP-472 activity in your specific cell line, NanoBRET is the preferred method over biochemical assays (like AlphaScreen), as it measures engagement in live cells with intact membranes.

Protocol: Cellular Target Engagement (NanoBRET)

Objective: Determine the cellular

of TP-472 and confirm lack of binding for TP-472N against BRD9.

Reagents:

- NanoBRET™ TE Intracellular Kinase Assay (Promega) - Adapted for Bromodomains.
- Plasmid: BRD9-NanoLuc fusion vector.
- Tracer: Bromodomain-specific tracer (e.g., K-11 or similar broad-spectrum tracer known to bind BRD9).

Workflow:

- Transfection (Day 1):
 - Plate HEK293 cells (or relevant line) at cells/mL.
 - Transfect with BRD9-NanoLuc plasmid using FuGENE HD (ratio 1:3 DNA:Lipid).
 - Incubate 20–24 hours at 37°C.
- Tracer & Compound Addition (Day 2):
 - Harvest cells and resuspend in Opti-MEM.
 - Add NanoBRET Tracer (at determined concentration).
 - Experimental Arms:
 - Arm A: TP-472 (Serial dilution: 10 µM down to 1 nM).
 - Arm B: TP-472N (Fixed high dose: 10 µM and 1 µM).
 - Arm C: DMSO Control.
 - Plate into 384-well white non-binding plates.
- Incubation:
 - Incubate for 2 hours at 37°C / 5% CO₂ to allow equilibrium binding.

- Measurement:
 - Add NanoBRET Nano-Glo Substrate/Inhibitor mix (3X).
 - Read Donor emission (460 nm) and Acceptor emission (618 nm) on a BRET-compatible plate reader (e.g., PHERAstar).
- Analysis:
 - Calculate BRET Ratio:

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 - Success Criteria:
 - TP-472 should show dose-dependent signal displacement (biochemical).
 - TP-472N should show NO displacement (BRET ratio equal to DMSO control).

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